

# Technical Guide: Polyquaternium-27 Block Copolymer Architecture & Applications

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: POLYQUATERNIUM-27

CAS No.: 132977-85-6

Cat. No.: B1178274

[Get Quote](#)

## Executive Summary

**Polyquaternium-27** (PQ-27) represents a distinct class of cationic polyelectrolytes characterized by its block copolymer architecture. Unlike random copolymers (e.g., Polyquaternium-7) or hydrophobically modified natural polymers (e.g., Polyquaternium-10), PQ-27 is synthesized via the reaction of two pre-formed polyionene blocks: Polyquaternium-2 and Polyquaternium-17.

This "block" configuration confers unique interfacial properties, specifically in controlled coacervation and surface substantivity. While traditionally dominant in high-performance cosmetic conditioning, its high charge density and polyionene backbone present under-explored potential in mucosal drug delivery, antimicrobial coatings, and gene vector design.

## Molecular Architecture & Synthesis

### The Polyionene Backbone

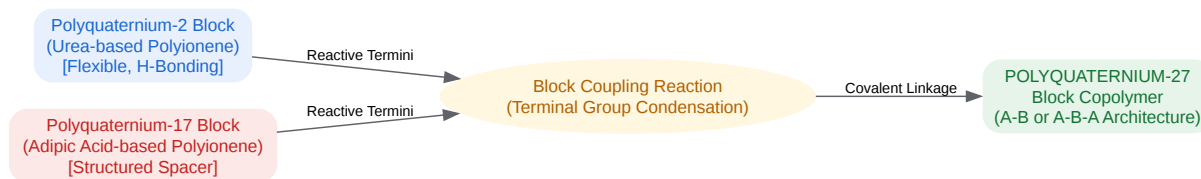
PQ-27 is not a pendant cationic polymer; it is a polyionene, meaning the quaternary ammonium charge sites are integral to the polymer backbone. This results in a flatter conformation on

surfaces compared to the "loops and tails" of pendant cationic polymers.

- Block A (Polyquaternium-2): A urea-based polyionene formed by the reaction of bis(dimethylaminopropyl)urea and dichloroethyl ether. It contributes flexibility and hydrogen-bonding capability.
- Block B (Polyquaternium-17): An adipic acid-based polyionene. It introduces different hydrophobicity and spacing between charge centers.

## Synthesis Logic

The synthesis involves the coupling of reactive terminal groups (typically halide or amine termini) of the pre-polymers.



[Click to download full resolution via product page](#)

Figure 1: Modular synthesis of **Polyquaternium-27**. The reaction fuses two distinct polyionene blocks, creating a material with dual physicochemical zones.

## Physicochemical Properties

The block structure creates a material that does not behave like a statistical average of its monomers.

Property	Description	Relevance to Application
Charge Density	High (Integral Backbone)	Strong electrostatic adhesion to anionic substrates (hair, mucosa, bacterial membranes).
Molecular Weight	~20,000 – 100,000 Da (Typical)	Large enough to prevent systemic absorption (safety); small enough for solubility.
Rheology	Newtonian in dilute solution; Shear-thinning in coacervates.	Facilitates injectability or sprayability while maintaining surface retention.[1]
Solubility	Water-soluble; Compatible with non-ionics/amphoterics.	Versatile formulation window; "Salt-tolerant" compared to some pendant polyquats.
Hydrophobicity	Tunable via Block B (Adipic segment).	Critical for "Dilution-Deposition" mechanism and membrane interaction.

## Bio-Interfacial Dynamics: Mechanisms of Action

### The Dilution-Deposition Mechanism (Coacervation)

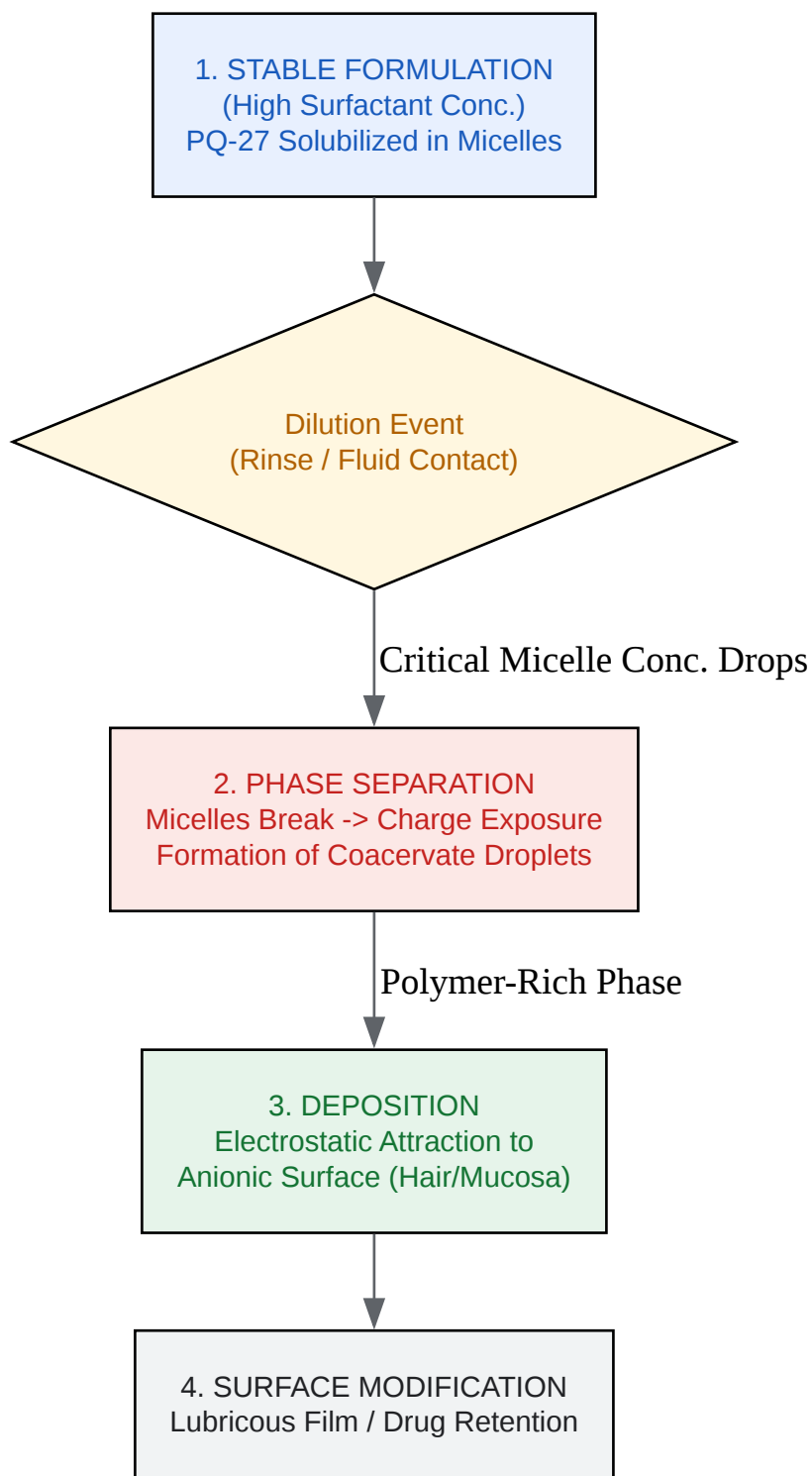
For surface modification (hair/skin conditioning) or topical drug retention, PQ-27 utilizes a phase separation mechanism triggered by dilution.

- Concentrated State: PQ-27 is solubilized by high surfactant concentration (micellar shielding).
- Dilution: Water addition breaks micelles.
- Coacervation: The cationic polymer complexes with anionic surfactants, forming a polymer-rich phase (coacervate) that precipitates onto the substrate.

## Mucoadhesion (Drug Delivery Potential)

PQ-27's polyionene structure suggests high potential for mucosal drug delivery, similar to Chitosan but with synthetic consistency.

- Mechanism: Electrostatic attraction between quaternary amines ( ) and sialic acid residues ( ) on mucin.
- Advantage: The "block" structure may allow one block to anchor to mucin while the other stabilizes a drug payload.



[Click to download full resolution via product page](#)

Figure 2: The Dilution-Deposition Pathway. This mechanism ensures the polymer deposits only when triggered, preventing formulation instability.

## Experimental Protocols

### Protocol A: Charge Density Determination (Polyelectrolyte Titration)

Validates the cationic activity of the raw material.

Materials:

- 0.001 N PVSK (Polyvinyl sulfate potassium salt) - Anionic Titrant.
- Toluidine Blue O (Indicator).
- Photometric Titrator (e.g., Metrohm Optrode).

Workflow:

- Preparation: Dissolve 0.1g PQ-27 (exact weight ) in 50mL deionized water. Adjust pH to 7.0.
- Indicator: Add 2-3 drops of Toluidine Blue. Solution turns blue (cationic excess).
- Titration: Titrate with PVSK. The anionic PVSK complexes with PQ-27.
- Endpoint: The solution transitions from blue to pink/purple (free indicator).
- Calculation:

(Where

is the correction factor for the titrant).

### Protocol B: Coacervation Region Mapping

Determines the optimal ratio for deposition.

Workflow:

- Stock Solutions: Prepare 1% w/w PQ-27 and 10% w/w Anionic Surfactant (e.g., SLES).

- Matrix: Create a series of vials with fixed Surfactant concentration (e.g., 10%) and increasing PQ-27 (0.1% to 1.0%).
- Dilution: Dilute each vial 1:10 with water.
- Measurement: Measure Transmittance (%T) at 600nm using a UV-Vis Spectrophotometer.
- Analysis: Plot %T vs. Polymer Concentration.
  - High %T (>95%): No coacervation (ineffective deposition).
  - Low %T (<60%): Strong coacervation (high deposition potential).

## Safety & Regulatory Status (E-E-A-T)

The safety of Polyquaterniums is rigorously evaluated by the Cosmetic Ingredient Review (CIR) Expert Panel.

- Systemic Toxicity: PQ-27 is a large molecular weight polymer (Da). It does not penetrate the stratum corneum; therefore, systemic toxicity is negligible [1].
- Irritation: Classified as a mild-to-non-irritant in standard Draize tests at use concentrations (<5%).
- Monomer Residuals: High-quality synthesis ensures residual monomers (dichloroethyl ether) are removed to <1ppm levels.
- Regulatory: Listed in the Personal Care Products Council (PCPC) Dictionary.

Expert Insight: For drug development, while PQ-27 is safe for topical/mucosal contact, it is not biodegradable. It should not be used for parenteral (injectable) delivery where accumulation in the reticuloendothelial system (RES) could occur.

## References

- Cosmetic Ingredient Review (CIR). (2013). Safety Assessment of Polyquaterniums as Used in Cosmetics.[2][3] Washington, DC. [Link][4]

- Personal Care Products Council. International Nomenclature Cosmetic Ingredient (INCI) Dictionary and Handbook. Definition of **Polyquaternium-27**.<sup>[5]</sup><sup>[6]</sup>
- Goddard, E. D. (2002). Polymer/Surfactant Interaction: Its Relevance to Detergency and Conditioning. Journal of the Society of Cosmetic Chemists.
- Lochhead, R. Y. (2017). The Role of Polymers in Cosmetics: Recent Trends and Future. ACS Symposium Series.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. ulprospector.com](https://ulprospector.com) [ulprospector.com]
- [2. cir-safety.org](https://cir-safety.org) [cir-safety.org]
- [3. CAS 75345-27-6: Polyquaternium 1 | CymitQuimica](https://www.cymitquimica.com) [cymitquimica.com]
- [4. cir-safety.org](https://cir-safety.org) [cir-safety.org]
- [5. atamankimya.com](https://atamankimya.com) [atamankimya.com]
- [6. Polyquaternium - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- To cite this document: BenchChem. [Technical Guide: Polyquaternium-27 Block Copolymer Architecture & Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1178274/docs#technical-guide-polyquaternium-27-block-copolymer-architecture-applications\]](https://www.benchchem.com/product/b1178274/docs#technical-guide-polyquaternium-27-block-copolymer-architecture-applications)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)